

Application Notes and Protocols: TASP0390325 in Rodent Models

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: TASP0390325

CAS No.: 1642187-96-9

Cat. No.: B611170

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Introduction

TASP0390325 is a potent and selective antagonist of the arginine vasopressin receptor 1b (AVPr1b). AVPr1b is a G protein-coupled receptor predominantly expressed in the anterior pituitary and various regions of the brain. It plays a crucial role in the regulation of the hypothalamic-pituitary-adrenal (HPA) axis, social behaviors, and thermoregulation. As an antagonist, **TASP0390325** holds potential for investigating the physiological and pathological roles of the AVPr1b and for the development of novel therapeutics for conditions such as mood disorders and stress-related illnesses.

These application notes provide a summary of the available data on **TASP0390325** and related compounds in rodent models, along with detailed protocols for its use in in vitro studies. Due to the limited publicly available data on the in vivo dosage of **TASP0390325**, information on other AVPr1b antagonists is provided for reference, with the critical caveat that these dosages are not directly transferable.

Data Presentation

TASP0390325: In Vitro Efficacy

Parameter	Value	Species	Tissue	Experimental Context
Concentration	20 nM	Mouse	Medial Preoptic Area (MPO) Brain Slices	Blockade of arginine vasopressin (AVP)-induced effects on synaptic transmission ^[1]

Reference Data: Other AVPr1b Antagonists in Rodent Models

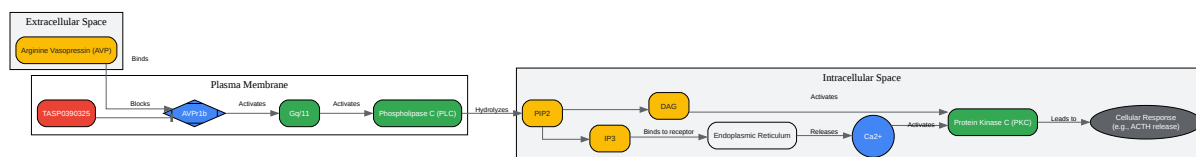
Disclaimer: The following data are for other AVPr1b antagonists and are provided for informational purposes only. These dosages should not be directly applied to **TASP0390325**. Dose-response studies are essential to determine the optimal dosage for **TASP0390325** in any new experimental model.

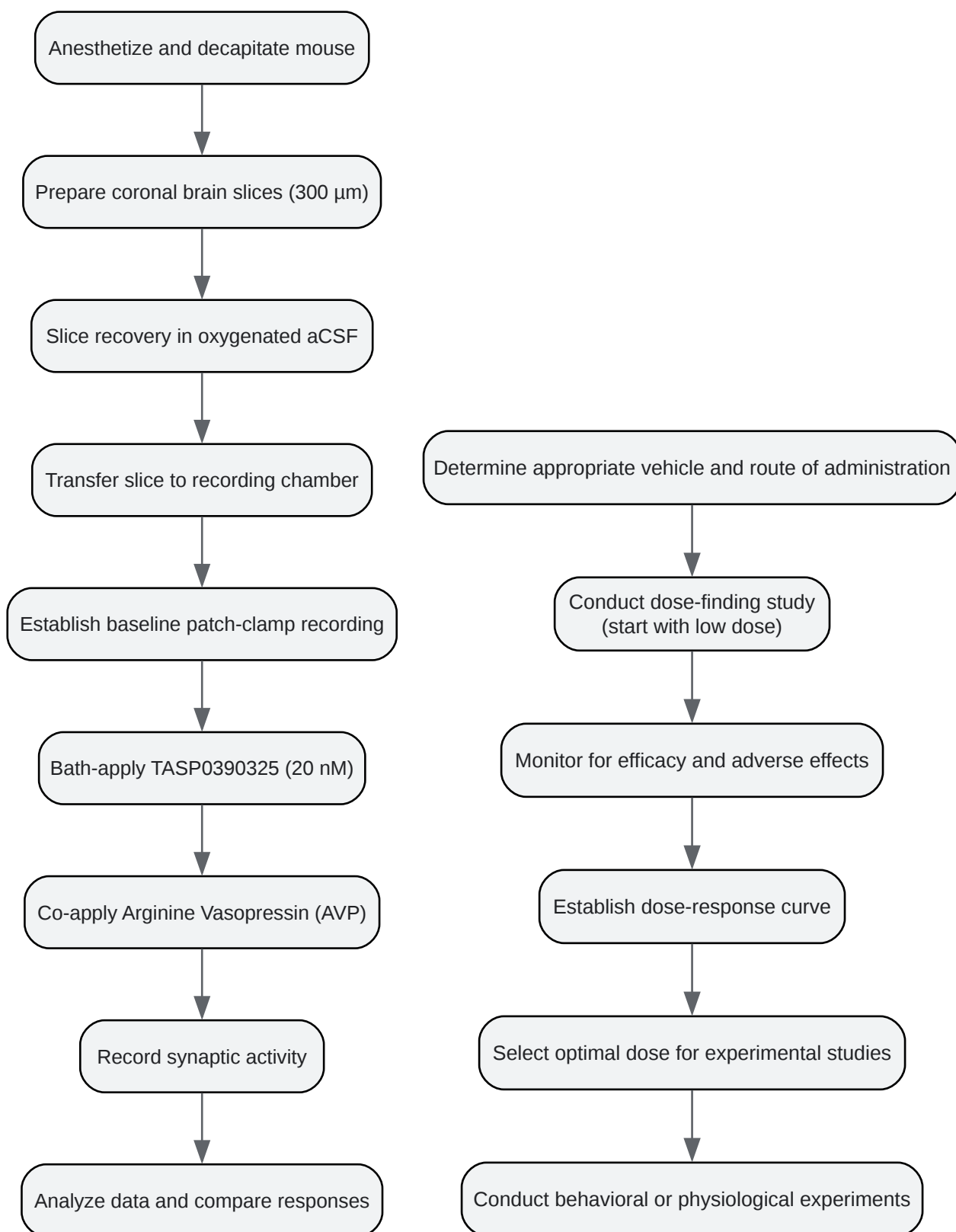
Compound	Dosage	Route of Administration	Rodent Model	Observed Effect
SSR149415	10, 30 mg/kg	Oral (p.o.)	Mouse	Reduction in aggressive behavior
Org 52186	1, 3, 10 mg/kg	Not specified	Mouse	Attenuation of stress-induced ACTH release

Signaling Pathway

The arginine vasopressin receptor 1b (AVPr1b) is a G protein-coupled receptor (GPCR) that, upon binding its ligand arginine vasopressin (AVP), activates the Gq/11 family of G proteins.

This initiates a signaling cascade involving phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ binds to its receptor on the endoplasmic reticulum, leading to the release of intracellular calcium (Ca²⁺). The increase in intracellular Ca²⁺ and the activation of protein kinase C (PKC) by DAG result in various cellular responses, including hormone secretion (e.g., ACTH from the anterior pituitary) and modulation of neuronal activity. **TASP0390325**, as an antagonist, blocks the binding of AVP to AVPr1b, thereby inhibiting this signaling pathway.





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References

- 1. Activation of Preoptic Arginine Vasopressin Neurons Induces Hyperthermia in Male Mice - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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